Technical Comparison Guide: 2-[(2-Bromophenyl)methyl]propanedioic Acid & Derivatives[1]

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Compound of Interest

Compound Name:	*2-[(2-bromophenyl)methyl]propanedioic Acid*
CAS No.:	*58380-12-4*
Cat. No.:	*B1278515*

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Executive Summary

2-[(2-Bromophenyl)methyl]propanedioic acid (also known as 2-(2-bromobenzyl)malonic acid) is a specialized dicarboxylic acid derivative used primarily as a scaffold for constructing fused bicyclic ring systems.[1] Unlike its non-halogenated analog (benzylmalonic acid) or its para-substituted isomer, this compound possesses a critical ortho-bromo functional handle.[1] This structural feature enables intramolecular metal-catalyzed cyclization (e.g., Heck reaction), making it an indispensable intermediate for synthesizing indanes, indanones, and heterocyclic pharmacophores.[1]

This guide compares the technical utility, reactivity, and synthetic applications of this compound against standard malonic acid derivatives.

Chemical Profile & Identity

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Property	Data
IUPAC Name	2-[(2-Bromophenyl)methyl]propanedioic acid
Common Name	2-(2-Bromobenzyl)malonic acid
Key Intermediate	Diethyl 2-(2-bromobenzyl)malonate
CAS (Diethyl Ester)	66192-11-8
Molecular Formula	$C_{10}H_9BrO_4$ (Acid) / $C_{14}H_{17}BrO_4$ (Diethyl Ester)
Molecular Weight	273.08 g/mol (Acid) / 329.19 g/mol (Diethyl Ester)
Physical State	Solid (Acid); Viscous Oil/Low-melting solid (Ester)

> *Note on Commercial Availability: The free acid is prone to decarboxylation upon heating. Consequently, it is most frequently supplied and utilized as its diethyl ester (CAS 66192-11-8), which is stable and easily hydrolyzed in situ or cyclized directly.[1]*

Comparative Analysis: The "Ortho-Effect"

The utility of 2-(2-bromobenzyl)malonic acid lies in its regiochemistry. The following table contrasts it with its closest structural analogs.

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Feature	Target: 2-(2-Bromobenzyl)	Alternative: Benzylmalonic Acid	Alternative: 4-(4-Bromobenzyl)
Structure	Ortho-Br substituent	No halogen substituent	Para-Br substituent
Primary Reactivity	Intramolecular Cyclization	Simple Alkylation / Decarboxylation	Intermolecular Cross-Coupling
Key Application	Synthesis of Indanones & Indanes	Synthesis of Phenylalanine analogs	Synthesis of Biaryl compounds
Pd-Catalysis	Forms 5- or 6-membered rings (Heck)	Inert to Pd oxidative addition	Polymerization or Dimerization risk
Steric Hindrance	High (Neopentyl-like position)	Moderate	Low

Mechanistic Implication[1][4][5]

- Benzylmalonic Acid: Lacks a functional handle for ring closure. It can only be modified at the carboxylic acid groups or the benzylic position via radical chemistry.
- 4-Bromobenzyl Isomer: The bromine is too far from the malonate chain to allow for ring closure (would require a strained macrocycle). It is useful only for connecting to other molecules (intermolecular coupling).[1]
- 2-Bromobenzyl (Target): The bromine is perfectly positioned (5 atoms away from the enolate carbon) to undergo intramolecular oxidative addition and migratory insertion, forming a stable 5-membered ring (Indanone).[1]

Synthesis & Experimental Protocols

A. Synthesis of Diethyl 2-(2-bromobenzyl)malonate

This is the standard precursor synthesis. The protocol relies on the alkylation of diethyl malonate enolate.[2][3]

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Reagents:

- Diethyl malonate (1.0 equiv)[1][3]
- 2-Bromobenzyl bromide (1.0 equiv)[1]
- Sodium Ethoxide (NaOEt) (1.1 equiv)[1]
- Ethanol (Anhydrous)[1]

Protocol:

- Enolate Formation: In a flame-dried flask under N_2, dissolve Na (1.1 equiv) in anhydrous ethanol to generate NaOEt.[1] Cool to 0°C.
- Addition: Add diethyl malonate (1.0 equiv) dropwise. Stir for 30 mins to ensure complete deprotonation (solution becomes clear/yellow).
- Alkylation: Add 2-bromobenzyl bromide (1.0 equiv) dropwise. The reaction is exothermic; maintain temp < 20°C during addition.
- Reflux: Heat the mixture to reflux (78°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1). [1]
- Workup: Evaporate ethanol. Resuspend residue in water and extract with diethyl ether (3x). Wash organics with brine, dry over $MgSO_4$, and concentrate.[1]
- Purification: Distillation under reduced pressure or column chromatography (Silica, Hexane/EtOAc gradient).[1]

B. Hydrolysis to Free Acid (Optional)[1]

- Caution: The free acid is thermally sensitive.
- Method: Treat the ester with 2.5 equiv NaOH in H_2O/THF (1:1) at RT for 12h. Acidify carefully with cold 1M HCl to pH 2. Extract with EtOAc and evaporate without heating >40°C.

Key Application: Intramolecular Heck Cyclization

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The most high-value application of this molecule is the synthesis of Ethyl 1-indanone-2-carboxylate.

Reaction Pathway

The reaction proceeds via a Pd(0)/Pd(II) catalytic cycle involving oxidative addition into the Ar-Br bond, followed by intramolecular carbopalladation of the enolate double bond (formed in situ) or direct C-H activation.



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Figure 1: Simplified mechanistic flow for the transformation of the malonate derivative into an indanone scaffold.

Experimental Protocol (Indanone Synthesis)

Reference: Adapted from Beilstein J. Org.[1][4] Chem. 2017, 13, 451–494.[1]

- Setup: Charge a reaction vial with Diethyl 2-(2-bromobenzyl)malonate (1.0 mmol).
- Catalyst System: Add $Pd(OAc)_2$ (5 mol%) and PPh_3 (10 mol%).
- Base: Add K_2CO_3 (2.0 equiv) or NaH (1.2 equiv) depending on whether the mechanism targets the enolate or neutral species.
- Solvent: Add anhydrous DMF or Dioxane (0.1 M concentration).
- Reaction: Heat to 100°C for 12–24 hours under inert atmosphere.
- Result: The product, Ethyl 1-indanone-2-carboxylate, is formed via cyclization and subsequent decarboxylation of one ester group (often spontaneous under these conditions) or retention of the diester depending on exact base strength.

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